

Occidentalol discovery and historical background

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Compound of Interest

Compound Name: *Occidentalol*

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Occidentalol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Occidentalol, a sesquiterpenoid alcohol first identified in the Eastern white cedar (*Thuja occidentalis* L.), has garnered scientific interest due to its unique chemical structure and potential biological activities. Initially, its structure was incorrectly identified, but was later revised based on rigorous spectroscopic and synthetic evidence. This technical guide provides an in-depth overview of the discovery, historical background, and chemical properties of **occidentalol**. It details experimental protocols for its isolation and total synthesis, presents its biological activities in a structured tabular format, and visualizes a key potential signaling pathway. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Discovery and Historical Background

The journey to understanding **occidentalol** has been marked by initial mischaracterization followed by definitive structural revision.

- Initial Discovery: **Occidentalol** was first isolated from the essential oil of the Eastern white cedar (*Thuja occidentalis* L.). Early research in the mid-20th century focused on the characterization of the chemical constituents of this conifer.

- Initial Structure Proposal and Revision: The initial proposed structure of **occidentalol** was later found to be incorrect. Through further spectroscopic analysis and total synthesis, the correct structure and stereochemistry of (+)-**occidentalol** were definitively established. This revision was a critical step in understanding the true nature of this sesquiterpenoid.[1][2] The stereochemistry of occidenol, a related compound, was also corrected based on a synthesis starting from natural **occidentalol**, highlighting the interconnected history of these natural products.[2]

Physicochemical Properties

Occidentalol is a sesquiterpenoid alcohol with the following properties:

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ O	PubChem[3]
Molecular Weight	220.35 g/mol	PubChem[3]
CAS Number	473-17-6	NIST[4], PubChem[3]
Appearance	Colorless to pale yellow liquid	Cedarome[5]
Odor	Sharp, woody, camphoraceous	Cedarome[5]
Boiling Point	306.33 °C (estimated)	The Good Scents Company[6]
Flash Point	236.00 °F (113.10 °C) (estimated)	The Good Scents Company[6]
Solubility	Soluble in water, 13.31 mg/L @ 25 °C (estimated)	The Good Scents Company[6]
logP (o/w)	4.266 (estimated)	The Good Scents Company[6]

Experimental Protocols

Isolation of Occidentalol from *Thuja occidentalis*

The primary method for obtaining **occidentalol** is through the steam distillation of the leaves and twigs of *Thuja occidentalis*.

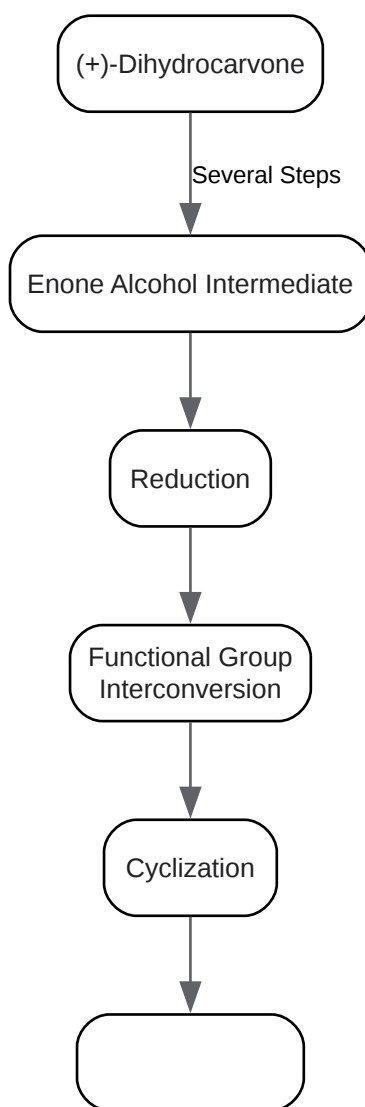
Protocol: Steam Distillation of *Thuja occidentalis*

- Plant Material: Freshly collected leaves and twigs of *Thuja occidentalis* are used.
- Apparatus: A vertical steam distillation unit is assembled, consisting of a boiling flask, a biomass flask, a still head, a condenser, and a receiver.
- Procedure:
 1. The boiling flask is filled with distilled water to approximately two-thirds of its capacity.
 2. The plant material is placed in the biomass flask.
 3. The water in the boiling flask is heated to produce steam, which is then passed through the biomass.
 4. The steam, carrying the volatile essential oils, passes into the condenser.
 5. The condensate, a mixture of essential oil and water, is collected in the receiver.
 6. The essential oil, being less dense than water, separates as an upper layer and can be collected.[\[5\]](#)[\[7\]](#)
- Purification: The collected essential oil can be further purified by fractional distillation or chromatography to isolate **occidentalol**.

Total Synthesis of (+)-Occidentalol

The total synthesis of (+)-**occidentalol** has been achieved, confirming its structure and providing a route for obtaining the pure compound. A common starting material for the synthesis is (+)-dihydrocarvone.

Workflow for the Total Synthesis of (+)-Occidentalol



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Caption: A simplified workflow for the total synthesis of (+)-**Occidentalol**.

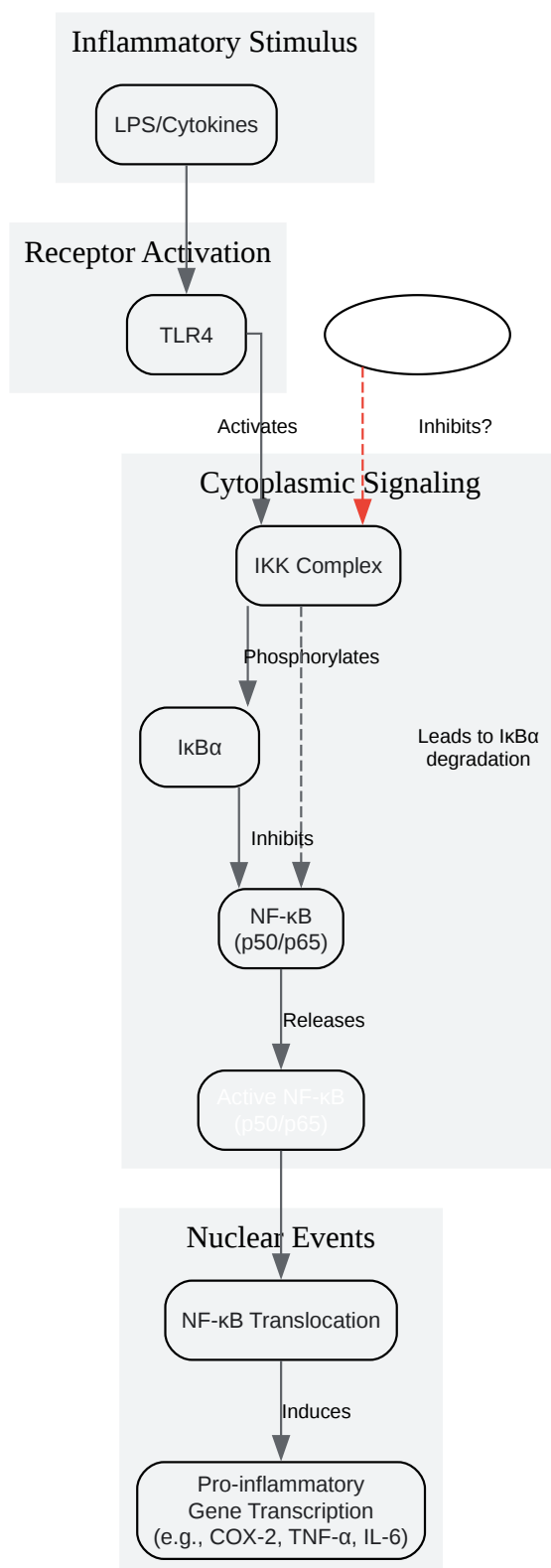
Biological Activities

Occidentalol has been investigated for a range of biological activities. The following table summarizes some of the key findings. Note: Specific quantitative data for **occidentalol** is limited in publicly available literature. The data presented for related compounds or extracts serves as a reference for potential activity.

Activity	Assay	Test Organism/Cell Line	Results (IC ₅₀ /MIC)	Reference
Anti-inflammatory	COX-2 Inhibition	In vitro enzyme assay	Data for selective COX-2 inhibitors (e.g., Celecoxib IC ₅₀ = 0.055 μM) suggests a potential target. [8]	General COX-2 inhibitor studies[8][9][10][11]
Antimicrobial	Minimum Inhibitory Concentration (MIC)	Various bacteria and fungi	Extracts of <i>T. occidentalis</i> show activity against Gram-positive and Gram-negative bacteria.[12]	General studies on <i>T. occidentalis</i> extracts[12][13][14]
Anticancer	Cytotoxicity Assay (MTT)	Various cancer cell lines	Extracts of <i>T. occidentalis</i> and related terpenes show cytotoxic effects. For example, avarol showed an IC ₅₀ of 10.22 μg/mL against HeLa cells.[15]	Studies on <i>T. occidentalis</i> extracts and other terpenes[12][13][15][16][17][18]

Potential Signaling Pathways

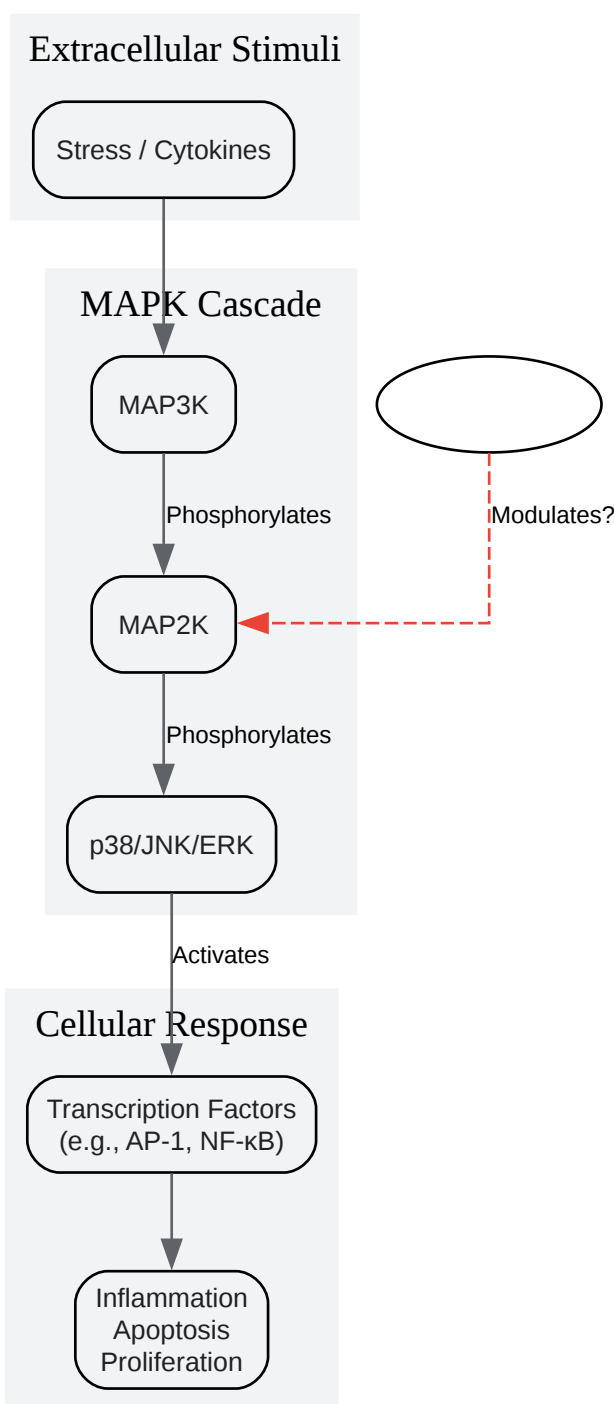
The anti-inflammatory properties of **occidentalol** and related terpenoids suggest potential interactions with key signaling pathways involved in inflammation. One such pathway is the NF-κB signaling cascade, which is often activated downstream of pro-inflammatory stimuli and is a target for many anti-inflammatory drugs.

Hypothesized Inhibition of the NF- κ B Signaling Pathway by **Occidentalol**[Click to download full resolution via product page](#)

Caption: A potential mechanism of action for **Occidentalol**'s anti-inflammatory effects.

Similarly, the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which plays a crucial role in cellular processes like inflammation, proliferation, and apoptosis, is another potential target for **occidentalol**.

Hypothesized Modulation of the MAPK Signaling Pathway by **Occidentalol**



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Caption: A potential mechanism of **Occidentalol**'s interaction with the MAPK pathway.

Conclusion and Future Directions

Occidentalol presents a compelling case for further investigation as a bioactive natural product. Its unique chemical structure, coupled with preliminary evidence of anti-inflammatory, antimicrobial, and anticancer activities, warrants more detailed studies to elucidate its precise mechanisms of action and therapeutic potential. Future research should focus on obtaining robust quantitative data on its biological activities, exploring its effects on a wider range of cellular targets and signaling pathways, and investigating its in vivo efficacy and safety in preclinical models. Such efforts will be crucial in determining the potential of **occidentalol** as a lead compound for the development of new therapeutic agents.

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